

An In-depth Technical Guide to Procyazine: From Molecular Structure to Environmental Fate

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Compound of Interest

Compound Name: Procyazine

CAS No.: 32889-48-8

Cat. No.: B166669

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Introduction

Procyazine is a chlorotriazine herbicide recognized for its efficacy in controlling a broad spectrum of weeds. As a member of the triazine family, its mode of action is centered on the disruption of photosynthesis, a vital process for plant survival. This technical guide provides a comprehensive overview of **Procyazine**, detailing its chemical and physical properties, a plausible synthesis pathway, its mechanism of action at the molecular level, established analytical methodologies for its detection, and an exploration of its metabolic and environmental fate. This document is intended to serve as a valuable resource for researchers and professionals engaged in the fields of agricultural science, environmental chemistry, and herbicide development.

Molecular Profile of Procyazine

A thorough understanding of the physicochemical properties of **Procyazine** is fundamental to its application and study. These properties dictate its behavior in biological systems and the environment.

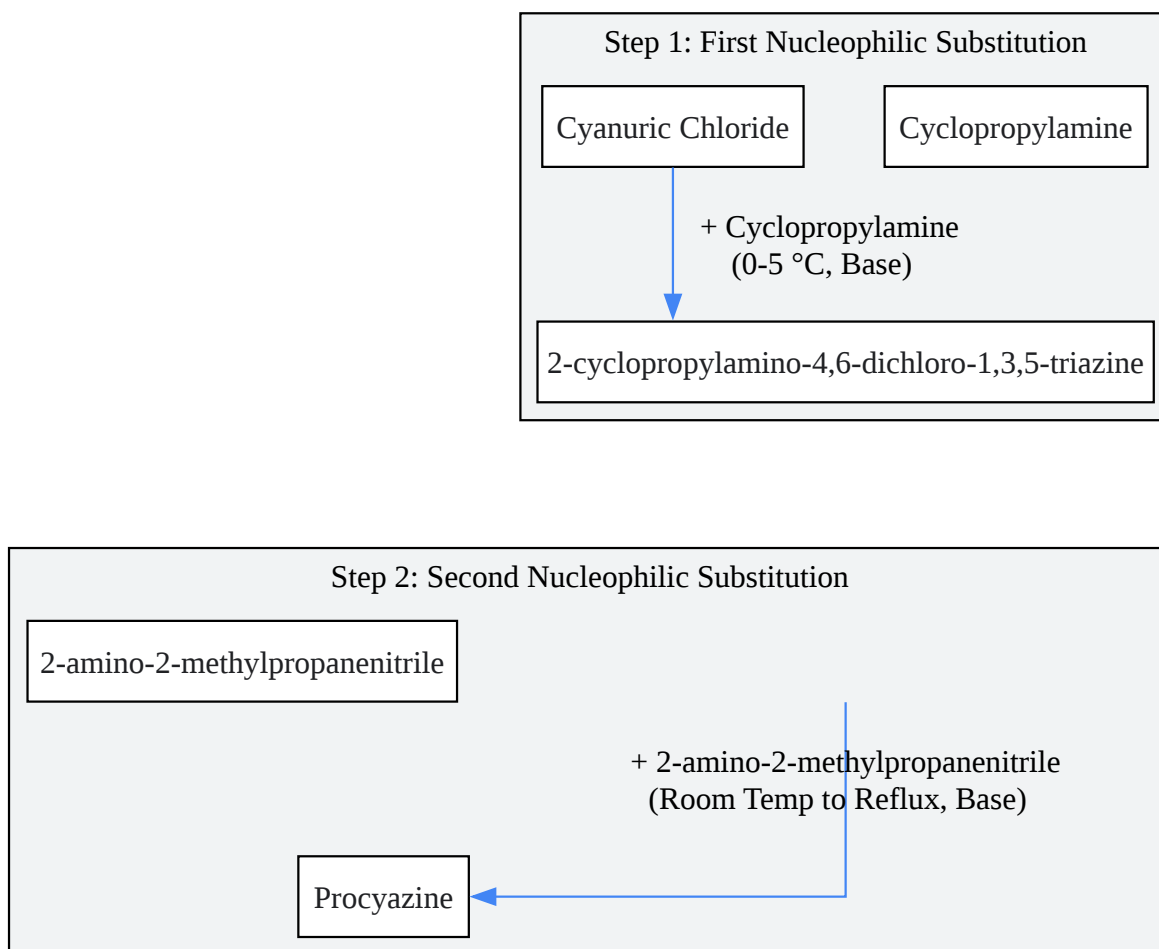
Property	Value	Source(s)
Molecular Formula	C ₁₀ H ₁₃ ClN ₆	[1], [2]
Molecular Weight	252.70 g/mol	[1], [2]
IUPAC Name	2-[[4-chloro-6-(cyclopropylamino)-1,3,5-triazin-2-yl]amino]-2-methylpropanenitrile	[1]
CAS Number	32889-48-8	[2]
Appearance	White crystalline solid (typical for triazines)	General knowledge
Melting Point	Not available	
Water Solubility	Sparingly soluble (characteristic of triazine herbicides)	
LogP	2.4 (estimated)	

Synthesis of Procyazine: A Stepwise Approach

The synthesis of **Procyazine**, like other substituted s-triazines, is predicated on the sequential nucleophilic substitution of the chlorine atoms on a cyanuric chloride core. The reactivity of the chlorine atoms decreases with each substitution, allowing for a controlled, stepwise addition of different nucleophiles by carefully managing the reaction temperature.

The overall synthesis can be conceptualized as a two-step process:

- Monosubstitution: Reaction of cyanuric chloride with cyclopropylamine.
- Disubstitution: Subsequent reaction of the dichlorotriazine intermediate with 2-amino-2-methylpropanenitrile.



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Caption: Proposed synthetic workflow for **Procyazine**.

Experimental Protocol: A Plausible Synthesis

The following protocol is a representative procedure based on established methods for the synthesis of asymmetrically substituted s-triazines[3][4].

Step 1: Synthesis of 2-(cyclopropylamino)-4,6-dichloro-1,3,5-triazine

- In a three-necked round-bottom flask equipped with a mechanical stirrer, a dropping funnel, and a thermometer, dissolve cyanuric chloride (1 equivalent) in a suitable solvent such as acetone or tetrahydrofuran.
- Cool the solution to 0-5 °C using an ice-salt bath.
- In a separate vessel, prepare a solution of cyclopropylamine (1 equivalent) and a base (e.g., sodium carbonate or triethylamine, 1 equivalent) in the same solvent.
- Add the cyclopropylamine solution dropwise to the cyanuric chloride solution while maintaining the temperature between 0-5 °C. The first substitution of a chlorine atom is typically rapid at this temperature[4].
- Stir the reaction mixture at 0-5 °C for 2-4 hours.
- Monitor the reaction progress by thin-layer chromatography (TLC).
- Upon completion, the reaction mixture can be filtered to remove the salt byproduct, and the solvent can be removed under reduced pressure to yield the crude dichlorotriazine intermediate.

Step 2: Synthesis of **Procyazine**

- Dissolve the crude 2-(cyclopropylamino)-4,6-dichloro-1,3,5-triazine intermediate in a suitable solvent (e.g., tetrahydrofuran).
- Add a solution of 2-amino-2-methylpropanenitrile (1 equivalent) and a base (1 equivalent) to the reaction mixture.
- The second substitution requires more forcing conditions; therefore, the reaction mixture is typically stirred at room temperature for several hours and may require heating to reflux to drive the reaction to completion[4].
- Monitor the reaction progress by TLC.
- Upon completion, the reaction mixture is worked up by filtering the salt byproduct and removing the solvent under reduced pressure.

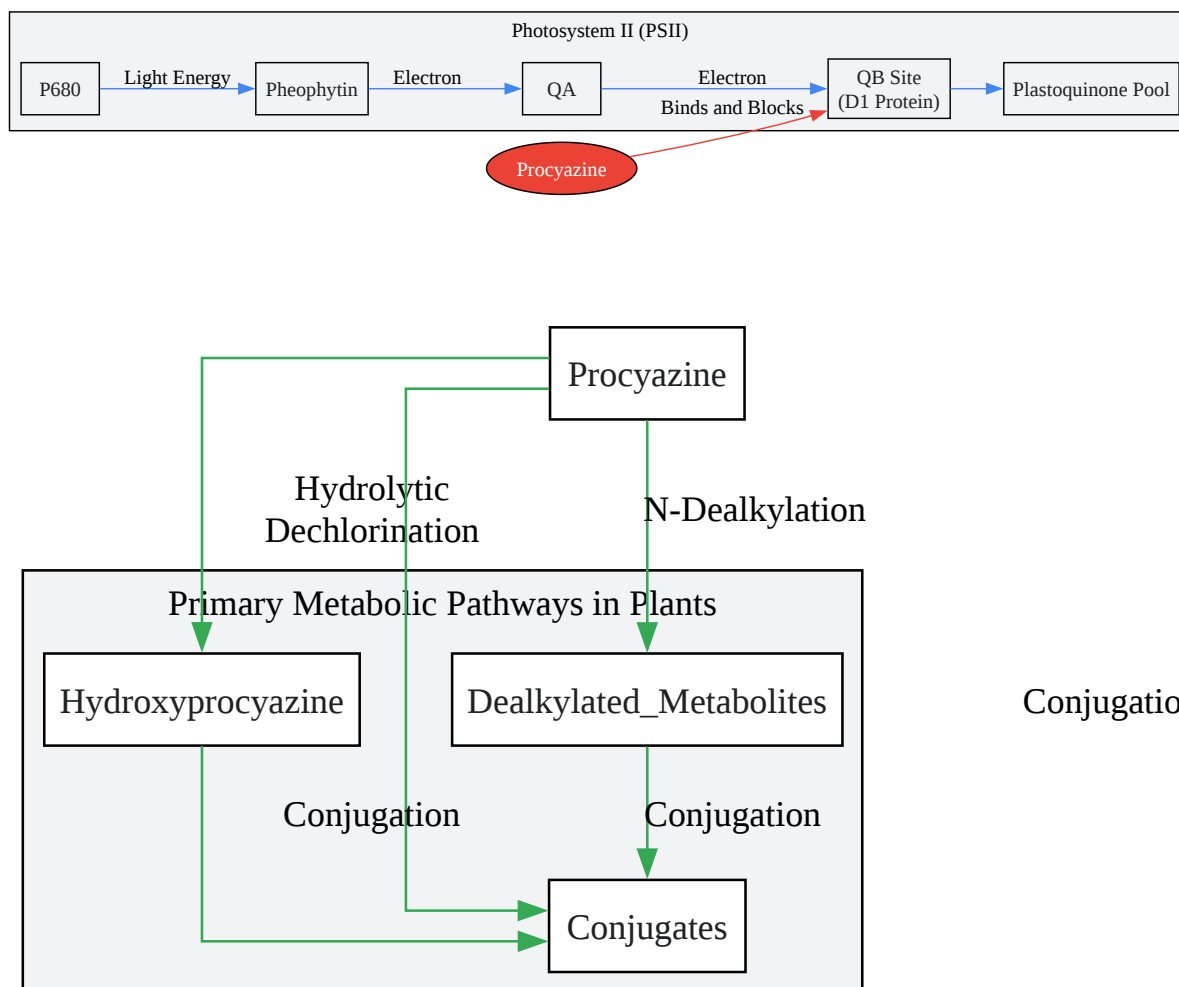
- The crude **Procyazine** can be purified by recrystallization from a suitable solvent system to yield the final product.

Mechanism of Action: Inhibition of Photosystem II

Procyazine, like other triazine herbicides, exerts its phytotoxic effects by inhibiting photosynthesis. Specifically, it targets Photosystem II (PSII), a key protein complex in the thylakoid membranes of chloroplasts responsible for the light-dependent reactions of photosynthesis.

The primary mode of action involves the blockage of electron transport. **Procyazine** binds to the D1 protein of the PSII complex, at the binding site of plastoquinone (QB). This binding is competitive with plastoquinone, the native electron acceptor. By occupying the QB binding site, **Procyazine** prevents the transfer of electrons from the primary quinone acceptor (QA) to QB. This interruption of the electron transport chain has several critical consequences for the plant:

- **Inhibition of ATP and NADPH Synthesis:** The blockage of electron flow prevents the generation of a proton gradient across the thylakoid membrane, which is essential for ATP synthesis. It also halts the reduction of NADP⁺ to NADPH. Both ATP and NADPH are vital energy carriers required for the carbon fixation reactions of the Calvin cycle.
- **Formation of Reactive Oxygen Species (ROS):** The stalled electron transport chain leads to the accumulation of highly energized chlorophyll molecules. This energy can be transferred to molecular oxygen, generating singlet oxygen and other reactive oxygen species. These ROS cause rapid oxidative damage to cellular components, including lipids, proteins, and nucleic acids, leading to membrane leakage and ultimately cell death.
- **Chlorosis and Necrosis:** The visible symptoms of **Procyazine** toxicity in susceptible plants are chlorosis (yellowing of the leaves) followed by necrosis (tissue death), which are direct consequences of the inhibition of photosynthesis and the subsequent oxidative damage.



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Sources

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- [3. Protocol for synthesis of di- and tri-substituted s-triazine derivatives - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [4. Organic Syntheses Procedure \[orgsyn.org\]](#)
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